

Direct Blue 108 chemical structure and class

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Compound of Interest

Compound Name: Direct Blue 108

Cat. No.: B12384140

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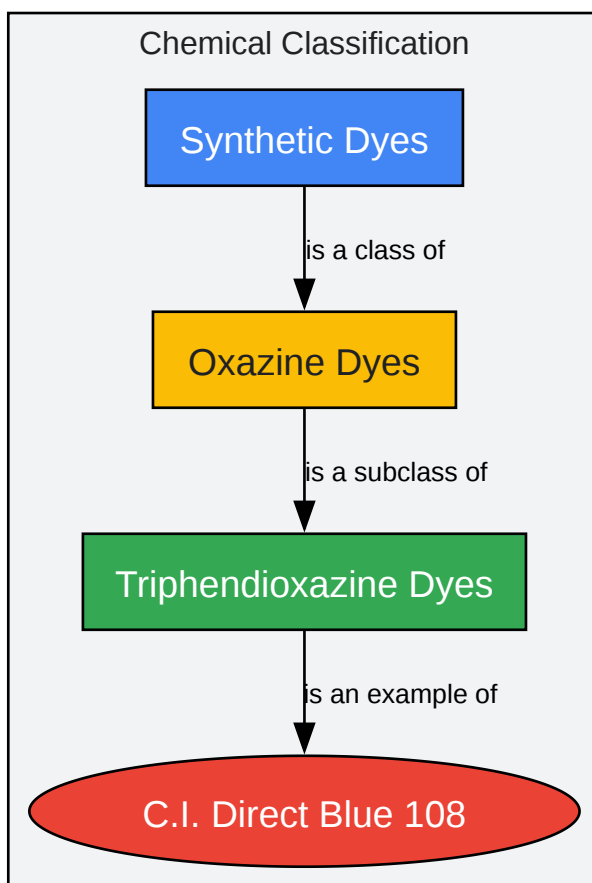
An In-depth Technical Guide to C.I. Direct Blue 108

This technical guide provides a comprehensive overview of C.I. **Direct Blue 108**, a synthetic dye valued for its vibrant blue hue and application in the textile industry. The document is intended for researchers, scientists, and professionals in drug development and materials science, offering detailed information on its chemical nature, quantitative properties, and relevant experimental protocols.

Chemical Structure and Class

C.I. **Direct Blue 108** is a direct dye belonging to the triphenyldioxazine class.^[1] The core structure consists of a planar, fused ring system containing two oxazine rings, which acts as the chromophore responsible for its color. The molecule is large and complex, featuring two chlorinated carbazole moieties. It is typically supplied as a trisodium salt of a trisulfonated derivative to ensure water solubility, a crucial property for its application in dyeing processes.^[1]^[2] Its chemical classification is within the broader oxazine class of dyes.^[2]^[3]

The IUPAC name for the parent structure is Trisodium 8,18-dichloro-5,15-diethyl-5,15-dihydrocarbazolo[3',2':5,6]oxazino[2,3-b]indolo[2,3-i]phenoxazinetrissulfonate. The presence of sulfonic acid groups enhances its affinity for cellulosic fibers like cotton and viscose, allowing it to be applied directly without the need for a mordant.



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Caption: Logical relationship of **Direct Blue 108**'s chemical classification.

Data Presentation

The quantitative data for C.I. **Direct Blue 108** are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
Identifier		
C.I. Name	Direct Blue 108	
C.I. Number	51320	
CAS Number	1324-58-9	
Chemical Formula	$C_{34}H_{19}Cl_2N_4Na_3O_{11}S_3$	
Molecular Weight	895.61 g/mol	
Physical Properties		
Appearance	Bright blue to black powder	
Solubility	Soluble in water; insoluble in organic solvents, HCl, and NaOH solutions.	
Density	1.31 g/cm ³	
Dyeing Fastness (ISO)		
Light Fastness	6-7	
Washing Fastness (Fading)	2	
Washing Fastness (Stain)	2	
Rubbing Fastness (Dry)	4-5	
Rubbing Fastness (Wet)	3	

Experimental Protocols

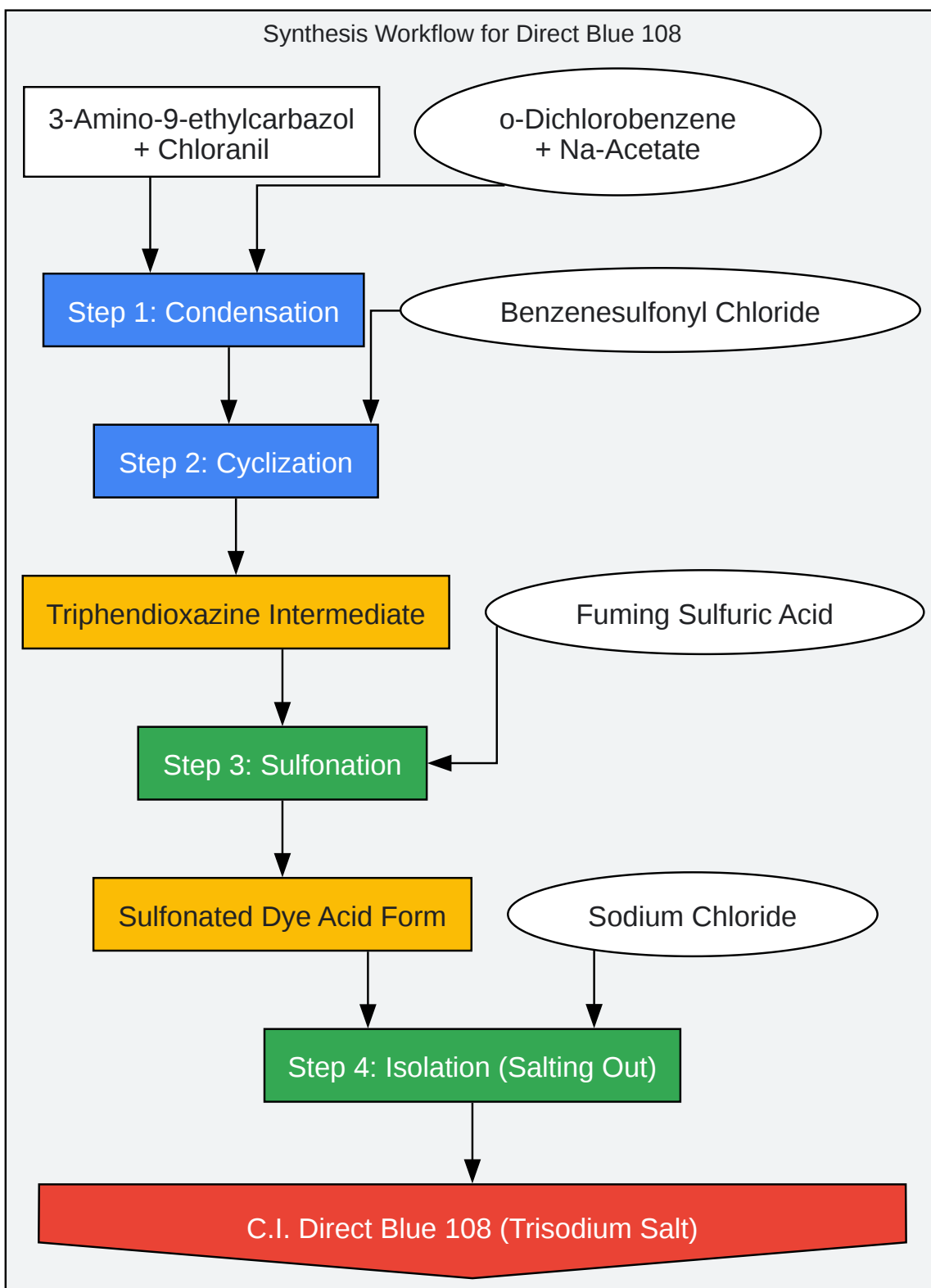
This section details methodologies for the synthesis, analysis, and application of C.I. **Direct Blue 108**.

Synthesis Protocol (Manufacturing Method)

The synthesis of **Direct Blue 108** involves a multi-step process starting from 3-Amino-9-ethylcarbazol and Chloranil (2,3,5,6-tetrachlorocyclohexa-2,5-diene-1,4-dione).

Methodology:

- **Condensation & Cyclization:** 3-Amino-9-ethylcarbazol is condensed with chloranil. This reaction is typically carried out in a high-boiling point solvent such as o-dichlorobenzene in the presence of a catalyst or acid scavenger like anhydrous sodium acetate. Subsequently, cyclization is induced by adding a cyclizing agent like benzenesulfonyl chloride. This forms the core triphendioxazine structure.
- **Sulfonation:** The resulting intermediate is then sulfonated. This is a critical step to impart water solubility. The process involves treating the intermediate with oleum (fuming sulfuric acid) or concentrated sulfuric acid (99.5%). This step introduces three sulfonic acid ($-\text{SO}_3\text{H}$) groups onto the aromatic rings.
- **Isolation:** The final dye is isolated from the reaction mixture by precipitation. This is achieved by increasing the ionic strength of the solution, often by adding sodium chloride, which causes the trisodium salt of the dye to precipitate.
- **Purification:** The precipitated dye is collected by filtration, washed to remove impurities, and dried to yield the final product as a powder.



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Caption: Workflow for the chemical synthesis of C.I. **Direct Blue 108**.

Analytical Protocol: Spectrophotometric Analysis

The concentration and degradation of **Direct Blue 108** in solution can be monitored using UV-Visible spectrophotometry. This protocol is based on kinetic studies of its oxidative decoloration.

Methodology:

- **Preparation of Standard Solutions:** Prepare a stock solution of **Direct Blue 108** (e.g., 100 mg/L) in deionized water. From this stock, create a series of standard solutions of known concentrations (e.g., 1, 2, 5, 10, 20 mg/L).
- **Wavelength of Maximum Absorbance (λ_{max}):** Scan one of the standard solutions (e.g., 10 mg/L) across the visible spectrum (typically 400-800 nm) to determine the λ_{max} , the wavelength at which the dye shows maximum absorbance.
- **Calibration Curve:** Measure the absorbance of each standard solution at the determined λ_{max} . Plot a graph of absorbance versus concentration. The resulting curve should be linear and follow the Beer-Lambert law. This graph serves as the calibration curve.
- **Sample Analysis:** Measure the absorbance of the unknown sample at the same λ_{max} .
- **Concentration Determination:** Determine the concentration of the unknown sample by interpolating its absorbance value on the calibration curve. For kinetic studies, this measurement would be repeated at various time intervals.

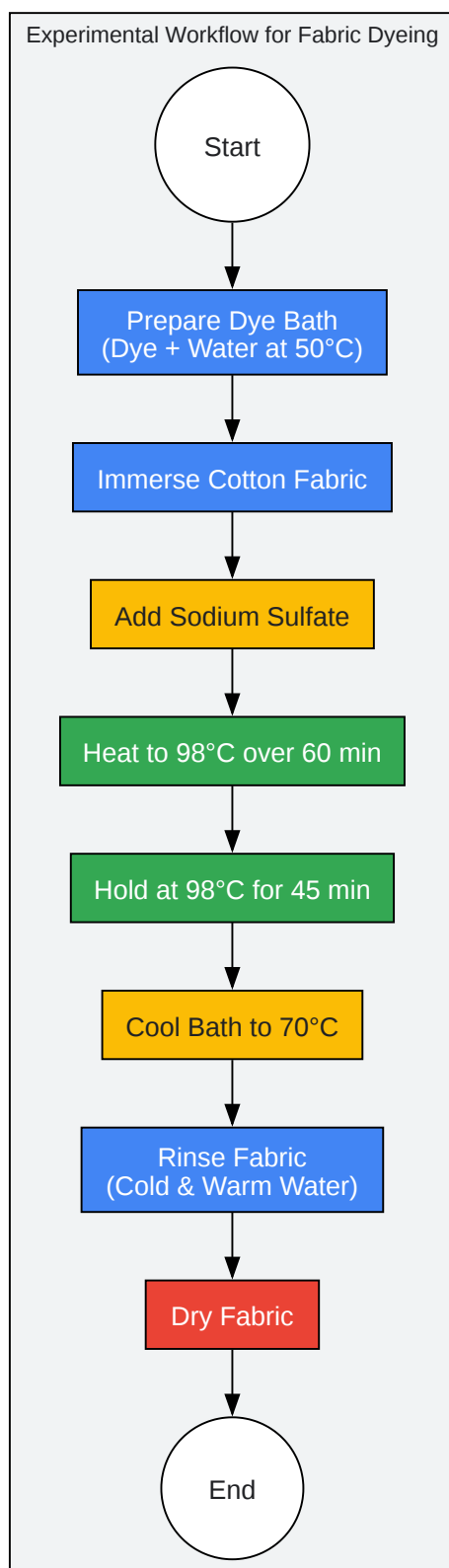
Application Protocol: Dyeing of Cellulosic Fabric

This protocol describes a general procedure for dyeing cotton fabric with **Direct Blue 108**, adapted from methods for triphenldioxazine dyes.

Methodology:

- **Dye Bath Preparation:** Prepare a dye bath by dissolving a specific amount of **Direct Blue 108** (e.g., 1-2% of the weight of the fabric) in deionized water.
- **Fabric Immersion:** Add the pre-wetted cotton fabric to the dye bath at a moderate temperature (e.g., 40-60°C).

- **Addition of Electrolyte:** After a short period (e.g., 5-10 minutes), add an electrolyte such as calcined sodium sulfate (e.g., 10-20% of the fabric weight). The electrolyte promotes the exhaustion of the dye from the bath onto the fabric.
- **Temperature Increase:** Gradually raise the temperature of the dye bath to near boiling (e.g., 95-98°C) over 45-60 minutes. Maintain this temperature for an additional 30-60 minutes to allow for dye fixation.
- **Cooling and Rinsing:** Allow the dye bath to cool down. Remove the fabric and rinse it thoroughly, first with cold water and then with warm water, to remove any unfixed dye from the surface.
- **Drying:** The dyed fabric is then centrifuged and dried.



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Caption: Step-by-step workflow for dyeing cotton fabric with **Direct Blue 108**.

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References

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